

# Application Notes and Protocols: Immobilized Invertase in Bioreactors

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Invertin*

Cat. No.: *B607192*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of immobilized invertase in bioreactors for various biotechnological applications, with a primary focus on the hydrolysis of sucrose. The advantages of enzyme immobilization, such as reusability, enhanced stability, and ease of product separation, make it a highly attractive technology for industrial processes. [1][2] This document details key quantitative data, experimental protocols, and visual workflows to facilitate the implementation of this technology in research and development settings.

## Core Applications of Immobilized Invertase

Immobilized invertase is predominantly used for the enzymatic hydrolysis of sucrose into an equimolar mixture of glucose and fructose, commonly known as invert sugar.[3] This product is of significant interest in the food and beverage industries due to its higher sweetness and lower tendency to crystallize compared to sucrose.[4][5] Key applications include:

- **Production of High Fructose Syrup (HFS):** Invert sugar is a primary component of HFS, a widely used sweetener in the food industry.[6][7]
- **Artificial Honey Production:** The composition of invert sugar closely mimics that of natural honey.[3][5]
- **Confectionery Industry:** Used in the manufacturing of soft-centered candies, fondants, and non-crystallizing creams.[5][8]

- Pharmaceuticals and Cosmetics: Employed as a plasticizing agent.[\[3\]](#)
- Biosensor Development: Used in enzyme electrodes for the detection of sucrose.[\[3\]](#)

## Data Presentation: Quantitative Comparison of Free vs. Immobilized Invertase

The immobilization of invertase on various supports can alter its kinetic properties and stability. The following tables summarize key quantitative data from various studies, providing a clear comparison between the free and immobilized forms of the enzyme.

Table 1: Kinetic Parameters of Free and Immobilized Invertase

Enzyme Form	Support Material	K <sub>m</sub> (mM)	V <sub>max</sub> (mM/min)	Source
Free Invertase	-	63.4	31.4	[1]
Immobilized Invertase	Carrageenan Gel Beads	87.8	24	[1]
Free Invertase	-	93.19	-	[9]
Immobilized Invertase	Alginate Gel	139.19	-	[9]
Free Invertase	-	41.2	0.10 (mg of TRS/(min.mL))	[10]
Immobilized Invertase	Calcium Alginate Beads	7.2 (apparent)	0.060 (mg of TRS/(min.mL)) (apparent)	[10]
Free Invertase	-	61.2	445.3 (U/mg protein/min)	[11]
Immobilized Invertase	Polyurethane Rigid Adhesive Foam (PRAF)	46.5	42.0 (U/mg protein/min)	[11]
Immobilized Invertase	Calcium Alginate Beads	0.0212 (M)	-	[2]
Immobilized Invertase	Strontium Alginate Beads	0.0158 (M)	-	[2]
Immobilized Invertase	Strontium-Barium Mixed Alginate Beads	0.0094 (M)	-	[2]
Immobilized Invertase	Calcium-Barium Mixed Alginate Beads	0.0077 (M) at pH 5.0; 0.0294 (M) at pH 6.5	-	[2]

Table 2: Optimal Conditions and Stability of Free and Immobilized Invertase

Enzyme Form	Support Material	Optimal pH	Optimal Temperature (°C)	Thermal Stability	Storage Stability	Source
Free Invertase	-	4.5	55	-	-	[1]
Immobilized Invertase	Carrageenan Gel Beads	4.5 - 5.5	55	Fully active after 12 weeks at 4°C	-	[1]
Free Invertase	-	-	-	Half-life of 8 min at 60°C	-	[9]
Immobilized Invertase	Alginate Gel	-	-	Half-life of 28 min at 60°C	Stable for 40 days at 2-4°C	[9]
Free Invertase	-	4.6	-	Less stable above 40°C	-	[10]
Immobilized Invertase	Calcium Alginate Beads	4.6	-	More stable above 40°C	-	[10]
Immobilized Invertase	Duolite A-568	4.0	50	Greater thermal stability at low temperatures	-	[4]
Immobilized Invertase	Polyurethane Rigid Adhesive Foam (PRAF)	-	-	Maintained 50.1% of initial activity for	Half-life of 60 hours of continuous use	[11]

8 months

at 4°C

Immobilized Invertase	Chitosan	4.5	50	-	-	<a href="#">[12]</a>
-----------------------	----------	-----	----	---	---	----------------------

Table 3: Immobilization Efficiency and Bioreactor Performance

Support Material	Immobilization Method	Immobilization Efficiency (%)	Bioreactor Type	Key Performance Metric	Source
Carrageenan Gel Beads	Entrapment	88 (at 100 U/ml of gel)	Packed Bed	84% sucrose hydrolysis at 0.25 bv/hr	<a href="#">[1]</a>
Alginate Gel	Entrapment	79.34	-	-	<a href="#">[9]</a>
Calcium Alginate Beads	Entrapment	60	-	-	<a href="#">[10]</a>
Duolite A-568	Adsorption and Cross-linking	-	Packed Bed	High sucrose conversion to invert sugar	<a href="#">[4]</a>
Polyurethane Rigid Adhesive Foam (PRAF)	Covalent Immobilization	-	Continuous Flow	10.64% h <sup>-1</sup> average conversion at a feeding rate of 104 h <sup>-1</sup>	<a href="#">[11]</a>
Cellulose with CBM fusion	Covalent Immobilization	-	Packed Bed	~95% sucrose conversion efficiency after 50h of continuous hydrolysis	<a href="#">[6]</a>

## Experimental Protocols

### Protocol for Immobilization of Invertase in Calcium Alginate Beads

This protocol describes the entrapment of invertase in calcium alginate gel beads, a widely used and straightforward immobilization technique.[\[2\]](#)[\[13\]](#)

#### Materials:

- Invertase from *Saccharomyces cerevisiae*
- Sodium alginate
- Calcium chloride ( $\text{CaCl}_2$ )
- Citrate-phosphate buffer (0.1 M, pH 5.0)
- Distilled water
- Beakers
- Magnetic stirrer and stir bar
- Syringe with a needle

#### Procedure:

- **Prepare Sodium Alginate Solution:** Dissolve sodium alginate in distilled water to a final concentration of 2-3% (w/v). Stir the solution gently on a magnetic stirrer until the sodium alginate is completely dissolved.
- **Prepare Invertase Solution:** Dissolve a known amount of invertase in citrate-phosphate buffer (0.1 M, pH 5.0). The concentration will depend on the desired enzyme loading.
- **Mix Enzyme and Alginate:** Add the invertase solution to the sodium alginate solution and mix gently to ensure a homogenous mixture. Avoid vigorous stirring to prevent enzyme denaturation.

- **Prepare Calcium Chloride Solution:** Prepare a 0.1 M to 1 M solution of calcium chloride in a beaker.
- **Form Beads:** Draw the enzyme-alginate mixture into a syringe. Drop the mixture into the stirred calcium chloride solution. The droplets will instantly form gel beads upon contact with the calcium ions. The size of the beads can be controlled by the needle gauge and the dropping height.
- **Cure the Beads:** Allow the beads to harden in the calcium chloride solution for a recommended curing time of at least 2 hours.[\[13\]](#)
- **Wash the Beads:** After curing, collect the beads by filtration and wash them thoroughly with distilled water to remove any unbound enzyme and excess calcium chloride.
- **Store the Immobilized Enzyme:** The prepared beads can be stored in a buffer solution at 4°C until use.

## Protocol for Continuous Sucrose Hydrolysis in a Packed-Bed Bioreactor

This protocol outlines the operation of a packed-bed reactor for the continuous hydrolysis of sucrose using immobilized invertase.

Materials:

- Immobilized invertase beads (e.g., in calcium alginate)
- Jacketed glass column (bioreactor)
- Peristaltic pump
- Water bath with temperature control
- Sucrose solution (substrate)
- Citrate-phosphate buffer (0.05 M, pH 5.0)
- Collection vessel

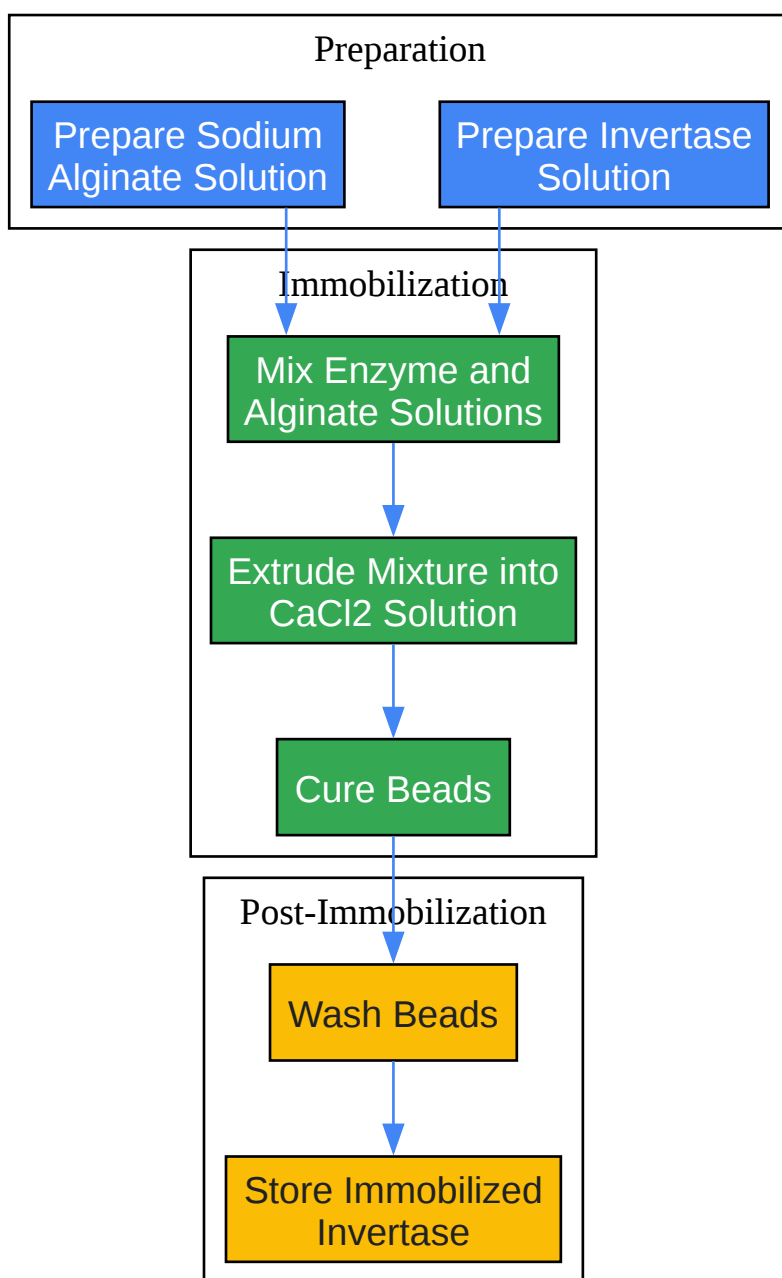
#### Procedure:

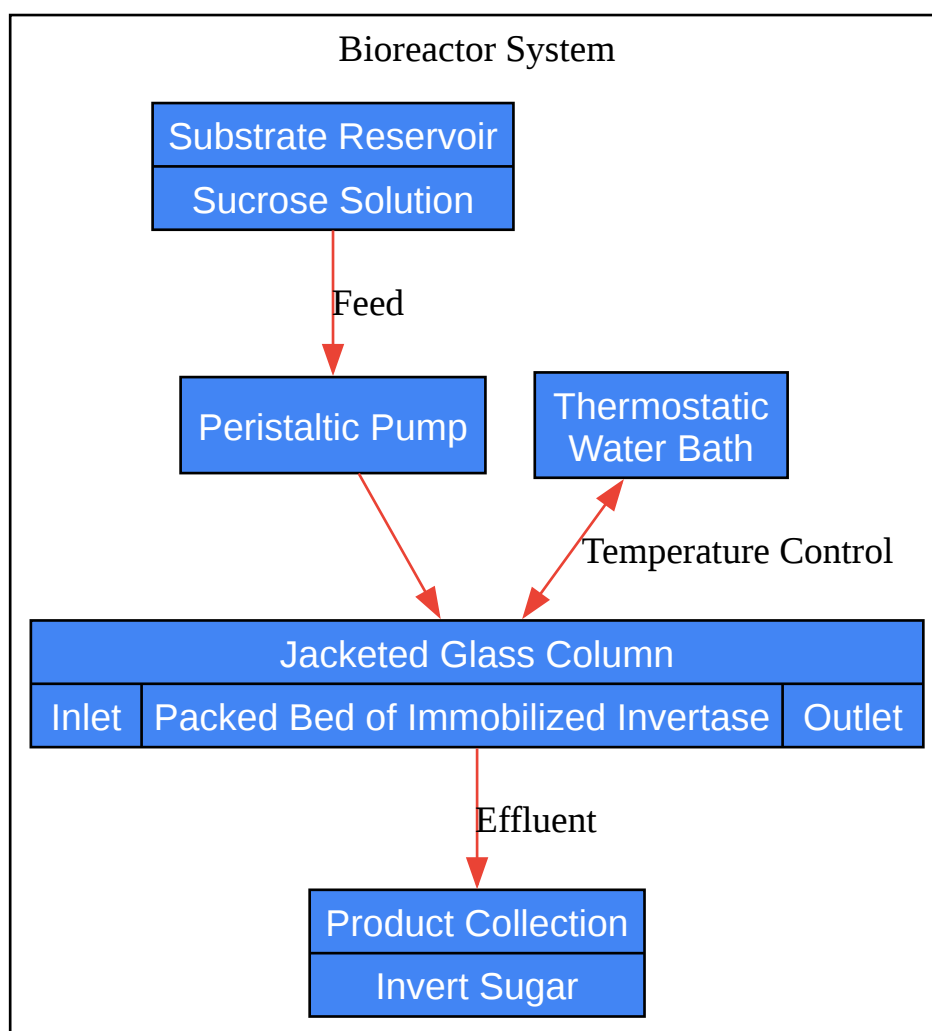
- **Prepare the Bioreactor:** Suspend the immobilized invertase beads in citrate-phosphate buffer and carefully pour them into the jacketed glass column to form a packed bed.
- **Set the Temperature:** Connect the jacket of the column to a circulating water bath and set the temperature to the desired optimum for the immobilized enzyme (e.g., 45-55°C).<sup>[1]</sup>
- **Prepare the Substrate Feed:** Prepare a concentrated sucrose solution (e.g., 50% w/v) in the appropriate buffer.
- **Start the Continuous Flow:** Use a peristaltic pump to continuously feed the sucrose solution into the bottom of the column at a specific flow rate. The flow rate is a critical parameter affecting the degree of hydrolysis.<sup>[1]</sup>
- **Collect the Product:** The product, a mixture of glucose and fructose, will exit from the top of the column. Collect the effluent in a suitable vessel.
- **Monitor the Reaction:** At steady state, collect samples of the effluent at different time intervals to determine the concentration of reducing sugars and calculate the percentage of sucrose hydrolysis.
- **Vary Flow Rates:** To study the effect of residence time on conversion, the experiment can be repeated at different flow rates.<sup>[1]</sup>

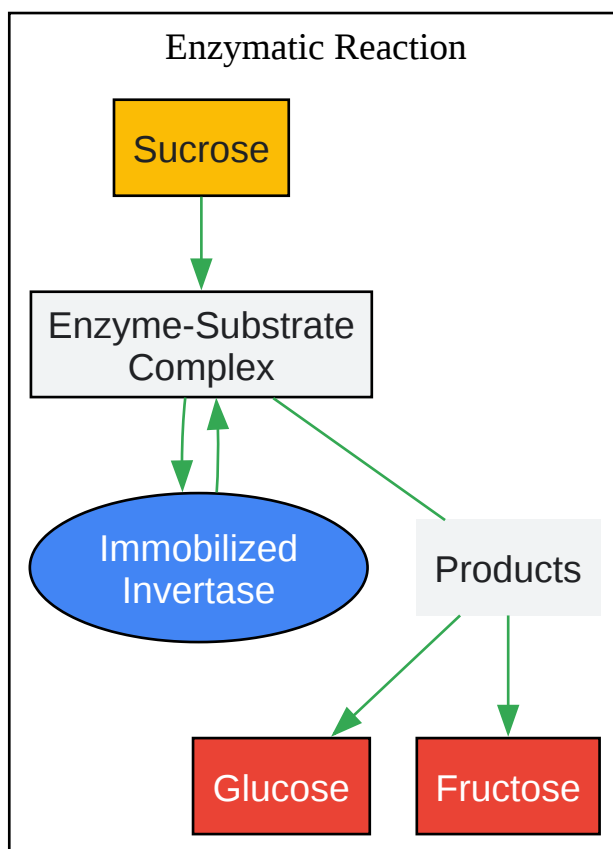
## Visualizations

### Experimental Workflow for Invertase Immobilization









[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [iasj.rdd.edu.iq](http://iasj.rdd.edu.iq) [[iasj.rdd.edu.iq](http://iasj.rdd.edu.iq)]
- 2. [nopr.niscpr.res.in](http://nopr.niscpr.res.in) [[nopr.niscpr.res.in](http://nopr.niscpr.res.in)]
- 3. Immobilized invertase [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
- 4. [tandfonline.com](http://tandfonline.com) [[tandfonline.com](http://tandfonline.com)]
- 5. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]

- 6. Frontiers | Identification and Immobilization of an Invertase With High Specific Activity and Sucrose Tolerance Ability of Gongronella sp. w5 for High Fructose Syrup Preparation [frontiersin.org]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. ifrj.upm.edu.my [ifrj.upm.edu.my]
- 10. Characterization of invertase entrapped into calcium alginate beads - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Kinetics and bioreactor studies of immobilized invertase on polyurethane rigid adhesive foam - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. pubs.aip.org [pubs.aip.org]
- 13. ijar.org [ijar.org]
- To cite this document: BenchChem. [Application Notes and Protocols: Immobilized Invertase in Bioreactors]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b607192#immobilized-invertin-applications-in-bioreactors]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)